

Proper Disposal of PluriSIn 1: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *PluriSIn 1*

Cat. No.: *B1678901*

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For researchers, scientists, and drug development professionals utilizing **PluriSIn 1**, a potent inhibitor of stearyl-CoA desaturase, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility. This guide provides essential, immediate safety and logistical information, including a step-by-step disposal plan, to facilitate the safe handling and disposal of this chemical.

Chemical and Physical Properties

A summary of the key quantitative data for **PluriSIn 1** is presented below for easy reference.

Property	Value
CAS Number	91396-88-2
Molecular Formula	C ₁₂ H ₁₁ N ₃ O
Purity	≥ 95%

Disposal Protocol

The following protocol outlines the recommended procedure for the proper disposal of **PluriSIn 1**. This is a general guideline and should be adapted to comply with all applicable local, state, and federal regulations.

1. Personal Protective Equipment (PPE):

- Wear appropriate PPE, including safety goggles, gloves (nitrile or other chemically resistant material), and a lab coat.
- If there is a risk of generating dust, a NIOSH-approved respirator is recommended.

2. Waste Collection:

- All solid waste contaminated with **PluriSIn 1** (e.g., weighing paper, pipette tips, contaminated gloves) should be collected in a designated, clearly labeled hazardous waste container.
- Unused or expired solid **PluriSIn 1** should be transferred directly into the hazardous waste container. Avoid generating dust during this process.
- Solutions containing **PluriSIn 1** should be collected in a separate, labeled hazardous liquid waste container. Do not mix with other incompatible waste streams.

3. Waste Storage:

- Store the hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
- Ensure the container is tightly sealed to prevent leaks or spills.

4. Waste Disposal:

- Dispose of the hazardous waste through your institution's environmental health and safety (EHS) office or a licensed chemical waste disposal contractor.
- The Safety Data Sheet (SDS) for **PluriSIn 1** advises to "Transfer to a chemical waste container for disposal in accordance with local regulations."^[1] It is imperative to follow these local mandates.
- Provide the waste disposal contractor with a complete and accurate description of the waste, including the name "**PluriSIn 1**" and its CAS number (91396-88-2).

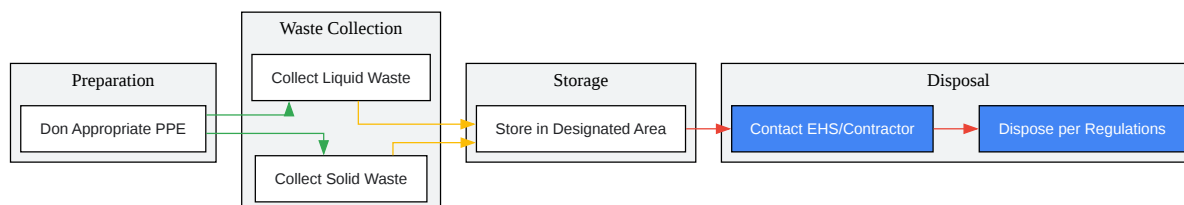
5. Spill Management:

- In the event of a spill, avoid breathing dust.

- Wear appropriate PPE and contain the spill using an inert absorbent material (e.g., vermiculite, sand).
- Collect the absorbed material and place it in the designated hazardous waste container.
- Clean the spill area thoroughly with a suitable solvent and then with soap and water.

PluriSIn 1 Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **PluriSIn 1**.



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References

- 1. cdn.stemcell.com [cdn.stemcell.com]
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